

Phenanthrene-13C6: A Technical Guide to its Safe Handling and Application

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Compound of Interest

Compound Name: Phenanthrene-13C6

Cat. No.: B1421320

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the material safety data and analytical applications of **Phenanthrene-13C6**. **Phenanthrene-13C6** is a stable isotope-labeled version of phenanthrene, a polycyclic aromatic hydrocarbon (PAH). It serves as a crucial internal standard in analytical chemistry for the accurate quantification of phenanthrene in various environmental and biological matrices. This document compiles essential data on its properties, safety protocols, and a detailed experimental workflow for its use.

Core Data Presentation

The following tables summarize the key quantitative data for **Phenanthrene-13C6**. It is important to note that while identifiers are specific to the labeled compound, the physical, chemical, toxicological, and ecological data are derived from the Material Safety Data Sheet (MSDS) of its unlabeled counterpart, phenanthrene. The isotopic labeling is not expected to significantly alter these macroscopic properties.

Table 1: Compound Identification

Identifier	Value	Source
Product Name	Phenanthrene-13C6	[1][2][3][4]
CAS Number	1189955-53-0	[1][2][3]
Molecular Formula	C ₈ ¹³ C ₆ H ₁₀	[1][2]
Molecular Weight	184.19 g/mol	[1][2]
Purity	≥99%	[1]

Table 2: Physical and Chemical Properties (of unlabeled Phenanthrene)

Property	Value	Source
Appearance	Colorless to white crystalline solid	[5][6]
Odor	Faint aromatic	[5][7]
Melting Point	98-101 °C	[5][8]
Boiling Point	340 °C	[5][8]
Density	1.063 g/mL at 25 °C	[5][8]
Solubility in Water	Insoluble	[7][9]
Solubility in Organic Solvents	Soluble in toluene, carbon tetrachloride, ether, chloroform, acetic acid, and benzene	[9]
Vapor Pressure	1 mmHg at 68°F	[7]
log Kow (Octanol-Water Partition Coefficient)	4.46	[10]

Table 3: Toxicological Data (of unlabeled Phenanthrene)

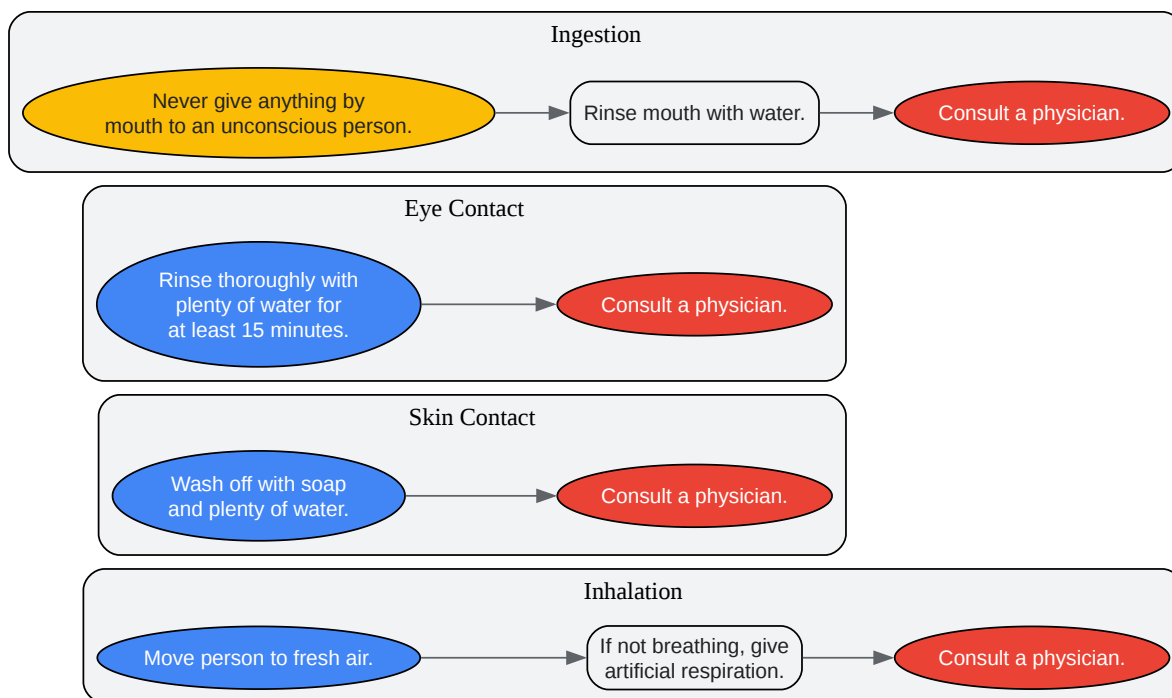
Parameter	Value	Species	Source
LD50 (Oral)	700 mg/kg	Mouse	[6][10]
LD50 (Intraperitoneal)	700 mg/kg	Mouse	[6]
LD50 (Intravenous)	56 mg/kg	Mouse	[6]
Carcinogenicity	Not classifiable as to its carcinogenicity to humans (IARC Group 3)	N/A	[10][11]

Table 4: Ecological Data (of unlabeled Phenanthrene)

Parameter	Value	Species	Duration	Source
LC50 (Fish)	0.234 mg/L	Lepomis macrochirus (Bluegill sunfish)	96 h	[10]
EC50 (Aquatic Invertebrate)	0.212 mg/L	Daphnia magna (Water flea)	Not Specified	[10]

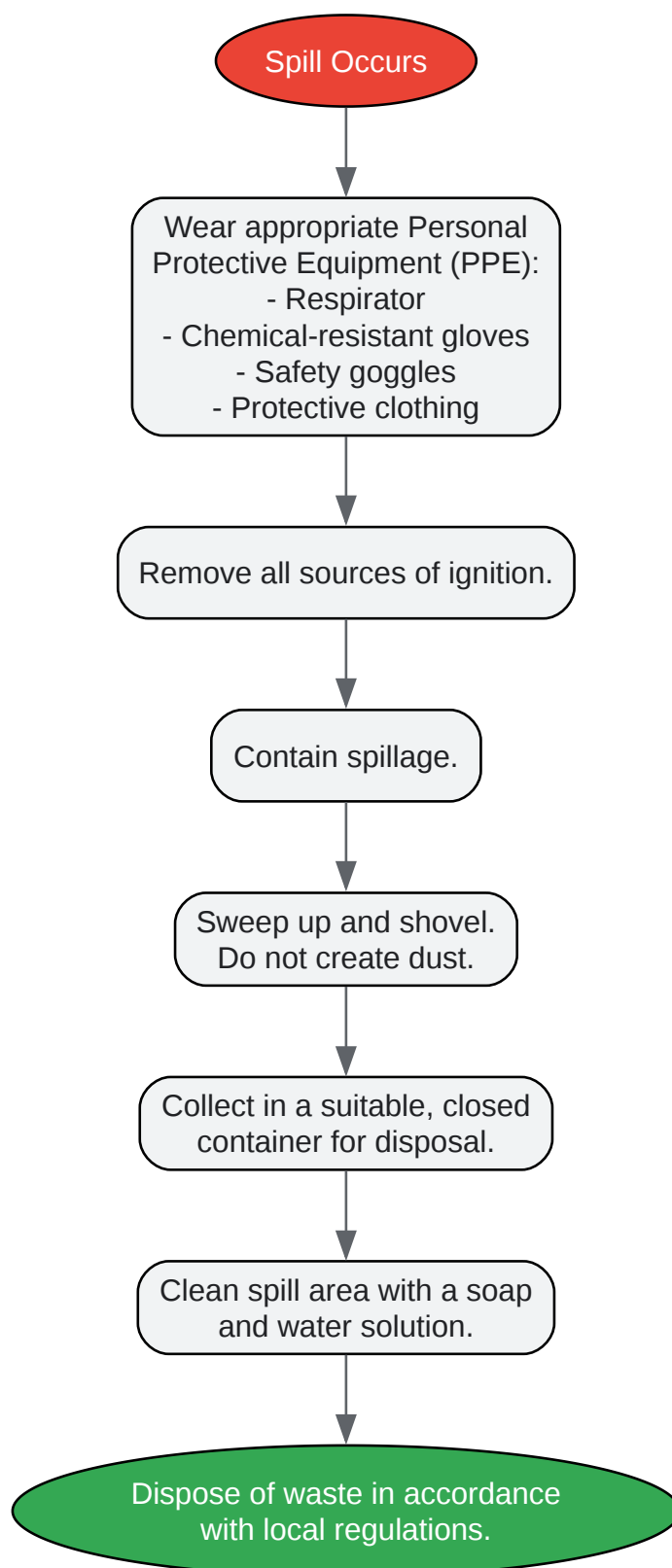
Safety and Handling

The safe handling of **Phenanthrene-13C6** is paramount in a laboratory setting. The following diagrams outline the recommended procedures for first aid and spill response, based on the safety data for unlabeled phenanthrene.



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First Aid Measures for Phenanthrene Exposure.



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Workflow for Responding to a Phenanthrene Spill.

Experimental Protocols

Phenanthrene-13C6 is primarily used as an internal standard for the quantification of phenanthrene and other PAHs in complex matrices. The principle of isotope dilution mass spectrometry (IDMS) relies on the addition of a known amount of the isotopically labeled standard to the sample prior to extraction and analysis. The labeled standard behaves chemically and physically identically to the native analyte during sample preparation and analysis, thus allowing for accurate correction of any analyte loss.

Detailed Methodology: Analysis of Phenanthrene in Soil by GC/MS

This protocol is a synthesized procedure based on established methods for PAH analysis in soil and sediment.

1. Sample Preparation and Extraction

- **Sample Homogenization:** Air-dry the soil sample and sieve it through a 2 mm mesh to ensure homogeneity.
- **Spiking with Internal Standard:** Weigh approximately 10 g of the homogenized soil into a beaker. Spike the sample with a known amount of **Phenanthrene-13C6** solution (e.g., 1 µg in a suitable solvent like acetone).
- **Dehydration:** Add 5-10 g of anhydrous sodium sulfate to the soil and mix thoroughly until a free-flowing powder is obtained.
- **Extraction:** Transfer the soil mixture to a Soxhlet extraction thimble. Extract with a 1:1 (v/v) mixture of hexane and acetone for 16-24 hours. Alternatively, use an accelerated solvent extraction (ASE) system with the same solvent mixture at elevated temperature and pressure.

2. Extract Cleanup

- **Concentration:** Concentrate the extract to approximately 1-2 mL using a rotary evaporator.

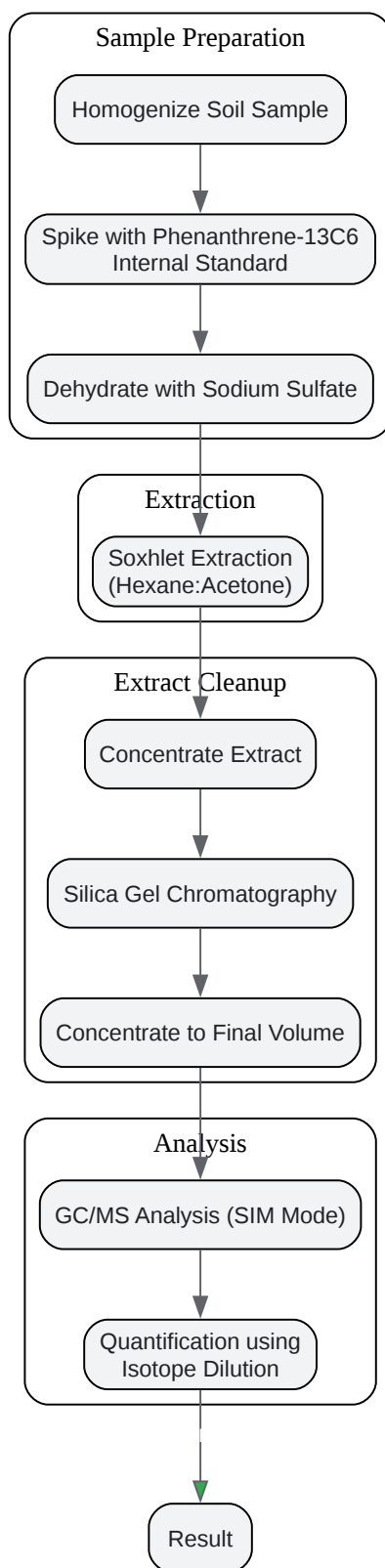
- **Silica Gel Chromatography:** Prepare a silica gel column for cleanup. Condition the column with hexane. Apply the concentrated extract to the column and elute with a suitable solvent mixture (e.g., hexane:dichloromethane). This step removes polar interferences.
- **Final Concentration:** Concentrate the cleaned extract to a final volume of 1 mL under a gentle stream of nitrogen.

3. GC/MS Analysis

- **Instrumentation:** A gas chromatograph coupled with a mass spectrometer (GC/MS) is used for analysis.
- **GC Conditions:**
 - **Column:** A capillary column suitable for PAH analysis (e.g., DB-5ms, 30 m x 0.25 mm x 0.25 μ m).
 - **Injector:** Splitless injection at 280°C.
 - **Oven Program:** Start at 60°C, hold for 1 minute, ramp to 300°C at 10°C/min, and hold for 10 minutes.
 - **Carrier Gas:** Helium at a constant flow rate.
- **MS Conditions:**
 - **Ionization Mode:** Electron Ionization (EI) at 70 eV.
 - **Acquisition Mode:** Selected Ion Monitoring (SIM).
 - **Ions to Monitor:**
 - Phenanthrene (native): m/z 178 (quantification), 179 (confirmation)
 - **Phenanthrene-13C6** (internal standard): m/z 184 (quantification)

4. Quantification

- Calculate the concentration of native phenanthrene in the sample using the response factor determined from the analysis of calibration standards containing both native phenanthrene and **Phenanthrene-13C6**.



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Analytical Workflow for Phenanthrene in Soil.

Conclusion

Phenanthrene-13C6 is an indispensable tool for the accurate and precise measurement of phenanthrene in complex samples. While its physical and toxicological properties are considered analogous to its unlabeled form, proper safety precautions must always be observed in the laboratory. The detailed experimental protocol provided herein offers a robust framework for its application in environmental analysis, ensuring high-quality data for research and regulatory purposes.

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